

# Optimizing spray application timing of strobilurin fungicides for disease control

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (E)-Metominostrobin

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## Technical Support Center: Optimizing Strobilurin Fungicide Application Timing

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing the spray application timing of strobilurin fungicides for effective disease control in experimental settings.

### Frequently Asked Questions (FAQs)

Q1: What is the general principle for timing strobilurin fungicide applications for optimal disease control?

A1: The most effective strategy for using strobilurin fungicides is preventative application.[1][2][3] These fungicides are highly effective at inhibiting spore germination and the initial stages of fungal infection.[4] Applying them before or in the very early stages of disease development is crucial to capitalize on their potent activity against spore germination.[2] Once an infection is established, their efficacy is significantly reduced as they have limited post-infection or curative activity.[4][5] Most strobilurin fungicides provide protection for approximately 21-28 days.[6][7][8][9]

Q2: How do I determine the optimal application timing for specific crops like corn, wheat, and soybeans?

A2: Optimal timing is crop-specific and often tied to critical growth stages where fungal diseases can cause the most significant yield loss.

- **Corn:** For diseases like top dieback (anthracnose), fungicide applications at the tasseling (VT) stage or up to two weeks after are effective in reducing disease incidence and increasing yield.[\[10\]](#)[\[11\]](#)[\[12\]](#) Applications made earlier, during vegetative stages (V5 to V8), have not shown significant efficacy against this particular disease.[\[10\]](#)[\[11\]](#)[\[12\]](#) Research from Purdue University suggests that for tar spot management, the most effective application window is between full tassel emergence (VT) and the blister stage (R2).[\[6\]](#)
- **Wheat:** For foliar diseases, strobilurin fungicides should generally be applied before the Feekes 8 growth stage.[\[13\]](#) The flag leaf (T2 or GS39) application is considered the most important for protecting against septoria tritici and rusts.[\[14\]](#) However, it is critical not to use strobilurin-containing fungicides once the head has fully emerged (flowering or later) if there is a risk of Fusarium head blight (FHB), as this can lead to increased levels of the mycotoxin deoxynivalenol (DON).[\[13\]](#)[\[15\]](#)[\[16\]](#)
- **Soybeans:** Fungicide applications are generally most economical and effective when applied between the R2 (full flower) and R4 (full pod) growth stages, with the R3 (beginning pod) stage often being the primary target for preventing yield loss from diseases like frog-eye leaf spot.[\[17\]](#)[\[18\]](#) Applications made before R1 (beginning flower) or after R6 (full seed) are less likely to be beneficial.[\[17\]](#)

Q3: I am seeing a lack of disease control even with what I believe is correct timing. What could be the issue?

A3: A primary concern with strobilurin fungicides is the development of fungicide resistance.[\[19\]](#)[\[20\]](#)[\[21\]](#) Strobilurins have a highly specific, single-site mode of action, which makes them prone to resistance development.[\[4\]](#)[\[5\]](#)[\[19\]](#)[\[22\]](#) Resistance arises from mutations in the fungal cytochrome b gene, the target site of the fungicide.[\[1\]](#)

#### Troubleshooting Steps:

- **Confirm Resistance:** If you suspect resistance, it is crucial to test the fungal population. This can be done through laboratory bioassays or molecular tests that detect specific resistance-conferring mutations, such as the G143A mutation.[\[19\]](#)[\[23\]](#)

- Review Application History: Continuous use of the same fungicide mode of action increases selection pressure for resistant strains.[\[17\]](#)[\[24\]](#)
- Implement Resistance Management Strategies:
  - Rotation: Alternate strobilurin fungicides (FRAC code 11) with fungicides from different FRAC groups that have different modes of action.[\[19\]](#)[\[20\]](#)
  - Mixtures: Use pre-mixed products containing a strobilurin and a fungicide with a different mode of action, or tank-mix a strobilurin with a multi-site fungicide.[\[14\]](#)[\[19\]](#)[\[25\]](#)
  - Limit Applications: Do not exceed the labeled number of applications per season. A general guideline is to use no more than two sequential applications of a strobilurin fungicide.[\[4\]](#)[\[26\]](#)

Q4: How do environmental conditions affect the timing and efficacy of my strobilurin applications?

A4: Environmental factors play a significant role in both disease development and fungicide performance.

- Favorable Disease Conditions: Warm, humid, and overcast conditions favor the development of many fungal diseases.[\[11\]](#) Applications should be timed to precede these conditions if forecasted.
- Fungicide Degradation: The persistence of strobilurin fungicides can be affected by several factors:
  - Photodegradation: Synthetic strobilurins are more resistant to UV light degradation than their natural counterparts, but breakdown still occurs.[\[4\]](#)
  - Biotic and Abiotic Degradation: Temperature influences the rate of microbial metabolism and other degradation processes that break down the fungicide.
  - Rainfall: While strobilurins become rainfast relatively quickly, heavy rainfall shortly after application can wash off some of the product before it has been fully absorbed.[\[4\]](#)

## Data Presentation

Table 1: Optimal Strobilurin Application Timings for Key Crops

Crop	Target Disease(s)	Optimal Growth Stage for Application	Notes
Corn	Top Dieback (Anthracnose)	Tasseling (VT) to two weeks post-tasseling[10][11]	Early vegetative stage applications (V5-V8) are not effective for this disease.[10][11]
Tar Spot	Tasseling (VT) to Blister (R2)[6]	Applications after the early dough stage are less likely to be economical.[6]	
Wheat	Foliar Diseases (e.g., Rusts, Septoria)	Prior to Feekes 8; Flag Leaf (T2/GS39) is critical[13][14]	Crucial: Avoid application after head emergence to prevent increased DON levels in the presence of Fusarium head blight. [13][15][16]
Soybeans	Foliar Diseases (e.g., Frogeye Leaf Spot)	R3 (Beginning Pod) is the primary target; effective window is R2-R4[17][18]	Applications before R1 or after R6 are generally not recommended.[17]

Table 2: Fungicide Resistance Management Strategies

Strategy	Description	Key Recommendations
Rotation	Alternate applications of strobilurins (FRAC Group 11) with fungicides from different FRAC groups.[19][20]	Do not make more than two consecutive applications of a strobilurin fungicide.[4][26]
Mixtures	Use pre-formulated mixtures or tank-mix strobilurins with fungicides having a different mode of action.[14][19][25]	Tank-mixing with a multi-site protectant fungicide is a good practice to delay resistance.[19][25]
Limiting Use	Restrict the total number of strobilurin applications per season.	A guideline is for strobilurins to comprise no more than one-third of the total fungicide applications in a season.[4]
Preventative Use	Apply fungicides before disease is established.[1][2][3]	Strobilurins are most effective against spore germination and have poor curative activity.[4][5]

## Experimental Protocols

### Protocol 1: In Vitro Efficacy Testing - Mycelial Growth Inhibition Assay

This protocol is used to determine the baseline sensitivity of a fungal pathogen to a strobilurin fungicide and to screen for resistant isolates.

Objective: To determine the effective concentration (EC<sub>50</sub>) of a strobilurin fungicide that inhibits 50% of the mycelial growth of a target fungus.

Materials:

- Pure culture of the target fungal pathogen.
- Potato Dextrose Agar (PDA) or other suitable growth medium.
- Technical grade strobilurin fungicide (e.g., azoxystrobin, pyraclostrobin).

- Solvent for the fungicide (e.g., acetone or ethanol).
- Sterile petri dishes (90 mm).
- Sterile distilled water.
- Cork borer (5 mm diameter).
- Incubator.
- Micropipettes and sterile tips.

#### Methodology:

- Fungicide Stock Solution Preparation: Prepare a high-concentration stock solution of the strobilurin fungicide in the chosen solvent.
- Amended Media Preparation:
  - Melt sterile PDA and cool it to 45-50°C in a water bath.
  - Create a dilution series from the fungicide stock solution. Add appropriate volumes of the fungicide dilutions to the molten PDA to achieve a range of final concentrations (e.g., 0, 0.01, 0.1, 1, 10, 100 µg/mL). A control plate should contain only the solvent at the highest concentration used in the treatments to account for any solvent effects.
  - Pour approximately 20 mL of the amended PDA into each sterile petri dish and allow it to solidify.
- Fungal Inoculation:
  - From the margin of an actively growing fungal culture, take a 5 mm mycelial plug using a sterile cork borer.
  - Place the mycelial plug, mycelium-side down, in the center of each fungicide-amended and control PDA plate.

- Incubation: Seal the plates with paraffin film and incubate them in the dark at the optimal growth temperature for the fungus.
- Data Collection:
  - When the fungal colony in the control plate has reached approximately two-thirds of the plate diameter, measure the colony diameter of all treatments.
  - Calculate the percentage of mycelial growth inhibition for each concentration relative to the control.
- Data Analysis: Use probit analysis or logarithmic regression to calculate the  $EC_{50}$  value from the dose-response data. A significant increase in the  $EC_{50}$  value for a field isolate compared to a known sensitive baseline isolate indicates resistance.

#### Protocol 2: Field Trial for Optimal Application Timing

Objective: To determine the most effective crop growth stage for strobilurin application to control a specific disease and maximize yield.

##### Materials:

- Experimental field plot with a history of the target disease.
- Susceptible crop variety.
- Commercial formulation of the strobilurin fungicide.
- Calibrated sprayer (e.g., backpack or tractor-mounted).
- Plot markers.
- Data collection tools (e.g., disease rating scales, harvest equipment).

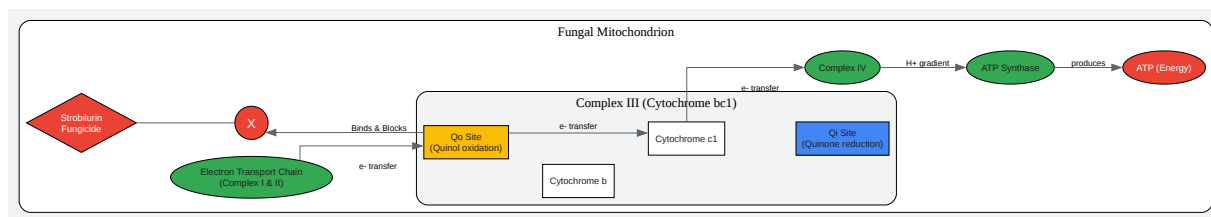
##### Methodology:

- Experimental Design:

- Use a randomized complete block design (RCBD) with at least four replications.
- Treatments should include an untreated control and single fungicide applications at different, clearly defined crop growth stages (e.g., for corn: V8, VT, R1, R2).
- Plot Establishment: Plant the susceptible crop variety using standard agronomic practices for the region. Ensure plots are large enough to minimize spray drift between treatments and to allow for accurate yield assessment.
- Fungicide Application:
  - Apply the strobilurin fungicide at the labeled rate for the target crop and disease.
  - Applications must be precisely timed to the designated growth stages for each treatment. Record the date and environmental conditions at the time of each application.
- Disease Assessment:
  - Scout plots regularly for disease onset and development.
  - At a predetermined time (e.g., mid-grain fill), assess disease severity in each plot using a standardized rating scale (e.g., percentage of leaf area affected).
- Yield Data Collection: Harvest the center rows of each plot at crop maturity. Measure grain yield and adjust for moisture content.
- Data Analysis:
  - Use Analysis of Variance (ANOVA) to determine if there are significant differences in disease severity and yield among the different application timings.
  - If significant differences are found, use a mean separation test (e.g., Tukey's HSD) to compare the treatment means. This will identify the application timing(s) that resulted in the lowest disease severity and the highest yield.

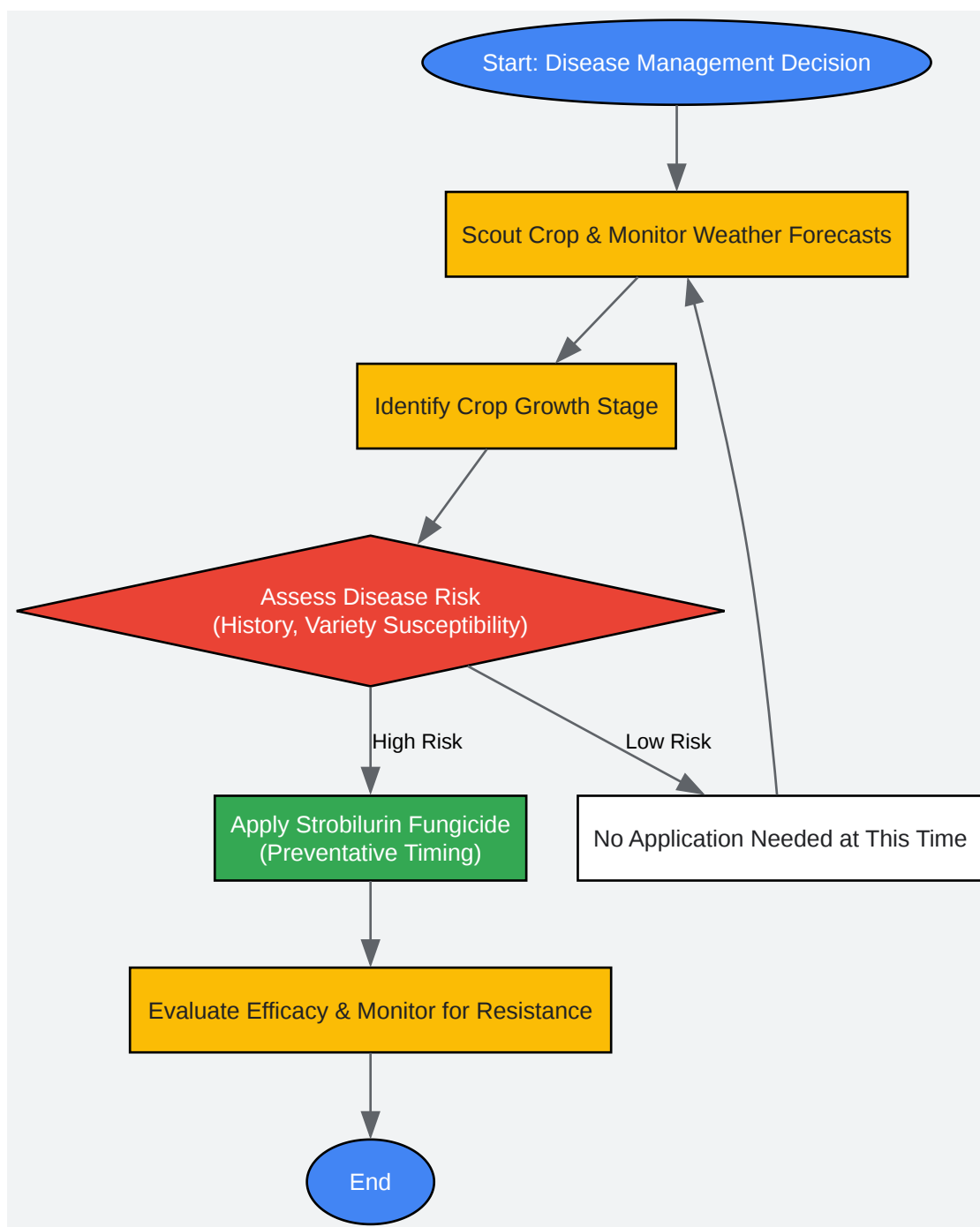
## Visualizations





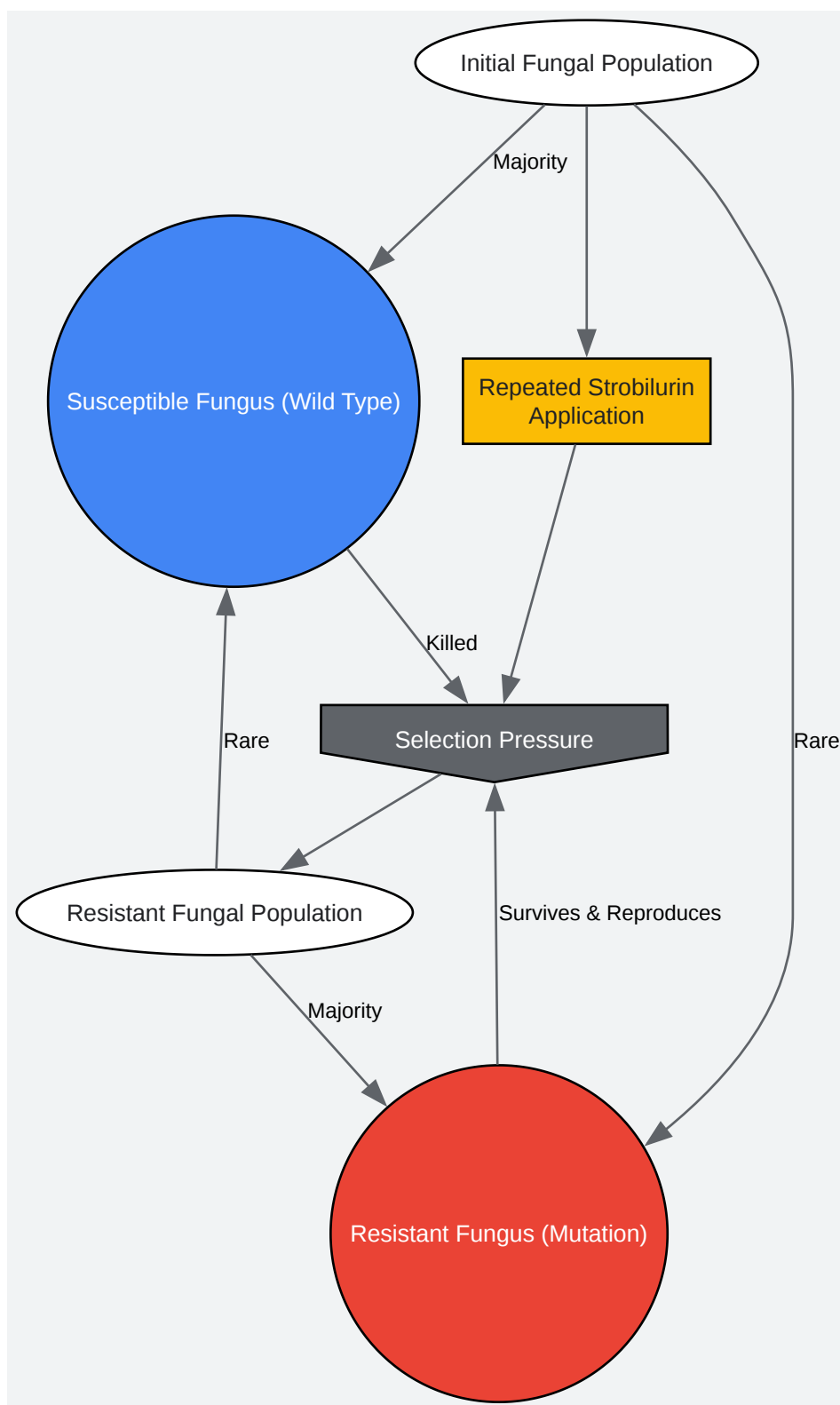
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Caption: Strobilurin fungicides block the Qo site of Complex III in the mitochondrial respiratory chain.



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Caption: A decision workflow for timing strobilurin fungicide applications in research settings.



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Caption: The development of fungicide resistance due to selection pressure from repeated applications.

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- To cite this document: BenchChem. [Optimizing spray application timing of strobilurin fungicides for disease control]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676514#optimizing-spray-application-timing-of-strobilurin-fungicides-for-disease-control]

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